

experimental protocol for Grignard synthesis of 2-(1-Adamantyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(1-Adamantyl)propan-2-ol

Cat. No.: B182130

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Application Note: Grignard Synthesis of 2-(1-Adamantyl)propan-2-ol

Abstract

This document provides a detailed experimental protocol for the synthesis of the tertiary alcohol, **2-(1-adamantyl)propan-2-ol**, via a Grignard reaction. The procedure involves the formation of an adamantyl Grignard reagent from 1-bromoadamantane and magnesium, followed by its nucleophilic addition to acetone. This protocol is intended for researchers in organic synthesis, medicinal chemistry, and materials science, offering a robust method for creating bulky tertiary alcohols which are valuable intermediates.^[1] The document includes a step-by-step methodology, a summary of quantitative data, and a visual workflow diagram.

Introduction

The Grignard reaction is a fundamental organometallic reaction for forming carbon-carbon bonds.^[1] It utilizes an organomagnesium halide (Grignard reagent) which acts as a potent nucleophile.^[2] The synthesis of **2-(1-adamantyl)propan-2-ol** is achieved by reacting 1-adamantylmagnesium bromide with acetone. The nucleophilic adamantyl group attacks the electrophilic carbonyl carbon of acetone, forming a magnesium alkoxide intermediate.^{[3][4]} Subsequent acidic workup protonates the alkoxide to yield the desired tertiary alcohol.^{[1][5]} The rigid and bulky adamantane moiety makes its derivatives, like the target compound, valuable building blocks in drug development and materials science.^[1]

Reaction Scheme:

- Grignard Reagent Formation: $\text{Ad-Br} + \text{Mg} \rightarrow \text{Ad-MgBr}$ (in anhydrous ether)
- Nucleophilic Addition: $\text{Ad-MgBr} + (\text{CH}_3)_2\text{C=O} \rightarrow \text{Ad-C}(\text{CH}_3)_2\text{-OMgBr}$
- Protonation (Work-up): $\text{Ad-C}(\text{CH}_3)_2\text{-OMgBr} + \text{H}^+ \rightarrow \text{Ad-C}(\text{CH}_3)_2\text{-OH} + \text{Mg}^{2+} + \text{Br}^-$

Data Summary

The following tables summarize the key physical properties of the final product and the stoichiometry for a typical reaction.

Table 1: Physical and Chemical Properties of **2-(1-Adamantyl)propan-2-ol**

Property	Value	Reference
CAS Number	775-64-4	[6][7]
Molecular Formula	$\text{C}_{13}\text{H}_{22}\text{O}$	[6][8]
Molecular Weight	194.31 g/mol	[8]
Appearance	Colorless liquid or solid	[9]
Boiling Point	276.2 °C at 760 mmHg	[9]
Density	1.07 g/cm ³	[9]
Purity (Typical)	≥95%	

Table 2: Example Reagent Quantities

Reagent	Molar Mass (g/mol)	Mass / Volume	Moles (mmol)	Equivalents
1-Bromoadamantane	215.14	5.38 g	25.0	1.0
Magnesium Turnings	24.31	0.67 g	27.5	1.1
Acetone	58.08	1.60 g (2.0 mL)	27.5	1.1
Anhydrous Diethyl Ether	-	~100 mL	-	-
Sat. aq. NH ₄ Cl	-	~50 mL	-	-

Experimental Protocol

3.1 Materials and Equipment

- 1-Bromoadamantane
- Magnesium turnings
- Acetone (anhydrous)
- Diethyl ether (anhydrous)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Iodine crystal (for activation)
- Three-neck round-bottom flask (250 mL)
- Reflux condenser

- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Inert gas supply (Nitrogen or Argon) with manifold
- Ice-water bath
- Separatory funnel
- Rotary evaporator

3.2 Grignard Reagent Formation (1-Adamantylmagnesium Bromide)

- **Apparatus Setup:** Assemble the three-neck flask with a reflux condenser, a dropping funnel, and a gas inlet for the inert atmosphere. Flame-dry all glassware under vacuum or oven-dry at 120 °C for several hours and allow to cool under a stream of nitrogen or argon.
- **Magnesium Activation:** Place magnesium turnings (0.67 g, 27.5 mmol) and a magnetic stir bar into the flask. Add a single crystal of iodine to activate the magnesium surface. Gently heat the flask with a heat gun under the inert atmosphere until violet iodine vapor is observed. Allow to cool.
- **Initiation:** In the dropping funnel, prepare a solution of 1-bromoadamantane (5.38 g, 25.0 mmol) in 40 mL of anhydrous diethyl ether. Add approximately 5-10 mL of this solution to the magnesium turnings.
- **Reaction:** The reaction should initiate spontaneously, evidenced by gentle bubbling and the disappearance of the iodine color. If the reaction does not start, gently warm the flask. Once initiated, slowly add the remaining 1-bromoadamantane solution dropwise from the funnel at a rate that maintains a gentle reflux.
- **Completion:** After the addition is complete, reflux the gray, cloudy mixture for an additional 30-60 minutes using a heating mantle to ensure all the magnesium has reacted. Cool the resulting Grignard reagent to room temperature.

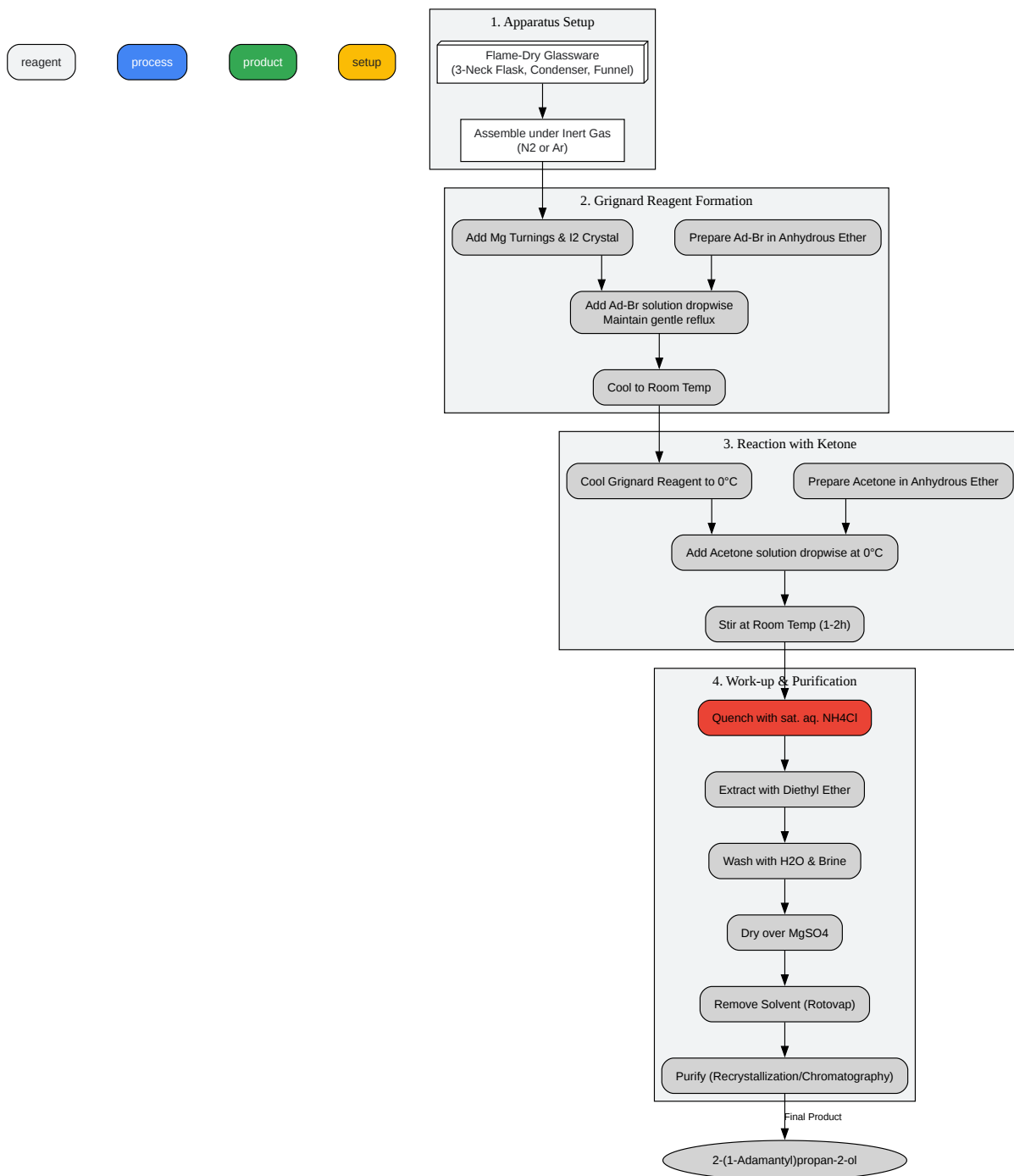
3.3 Reaction with Acetone

- **Cooling:** Cool the flask containing the 1-adamantylmagnesium bromide solution to 0 °C using an ice-water bath.
- **Addition:** Prepare a solution of acetone (1.60 g, 27.5 mmol) in 20 mL of anhydrous diethyl ether. Add this solution dropwise to the stirred Grignard reagent over 20-30 minutes, maintaining the temperature at 0 °C. A white precipitate will form.
- **Warming:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 1-2 hours.

3.4 Work-up and Purification

- **Quenching:** Cool the reaction mixture again in an ice bath. Slowly and carefully add 50 mL of saturated aqueous ammonium chloride solution dropwise to quench the reaction and dissolve the magnesium salts.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic (ether) layer. Extract the aqueous layer twice with 25 mL portions of diethyl ether.
- **Washing:** Combine all organic extracts and wash them sequentially with 30 mL of deionized water and 30 mL of brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the diethyl ether under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **2-(1-adamantyl)propan-2-ol** can be purified by recrystallization from a suitable solvent (e.g., hexane) or by column chromatography on silica gel.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **2-(1-adamantyl)propan-2-ol**.

Safety and Handling

- Grignard reagents are highly reactive with protic sources, including water and alcohols. All reactions must be conducted under strictly anhydrous conditions and an inert atmosphere.[3]
- Diethyl ether is extremely flammable and volatile. Perform the reaction in a well-ventilated fume hood, away from ignition sources.
- Handle 1-bromoadamantane and acetone with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- The quenching step can be exothermic. Perform the addition of the aqueous solution slowly and with adequate cooling.

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